

1-Azaspiro[4.4]nonane fundamental properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Azaspiro[4.4]nonane

CAS No.: 176-03-4

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An In-Depth Technical Guide to the Core Properties of **1-Azaspiro[4.4]nonane**

Authored by: A Senior Application Scientist

Abstract

The **1-azaspiro[4.4]nonane** scaffold is a privileged structural motif in contemporary medicinal chemistry and natural product synthesis. Its inherent three-dimensionality and conformational rigidity provide a unique framework for the precise spatial orientation of functional groups, enabling enhanced binding affinity and selectivity for a diverse range of biological targets. This guide offers a comprehensive exploration of the fundamental properties of **1-azaspiro[4.4]nonane**, from its core physicochemical characteristics and synthesis to its reactivity and applications in drug discovery. Detailed experimental protocols and mechanistic insights are provided to equip researchers, scientists, and drug development professionals with the foundational knowledge required to effectively utilize this versatile scaffold in their work.

Introduction: The Significance of the 1-Azaspiro[4.4]nonane Core

The **1-azaspiro[4.4]nonane** ring system, characterized by a pyrrolidine ring fused to a cyclopentane ring at a single spirocyclic carbon atom, is a key structural feature in numerous biologically active compounds.^[1] Its significance is underscored by its presence in the core of the Cephalotaxus alkaloids, such as cephalotaxine. An ester derivative of cephalotaxine, homoharringtonine, is an approved therapeutic for chronic myeloid leukemia, highlighting the pharmacological relevance of this spirocyclic system.^{[1][2]}

Beyond its role in natural products, the **1-azaspiro[4.4]nonane** scaffold has been extensively explored in the development of novel therapeutics. Derivatives have demonstrated a broad spectrum of biological activities, including the inhibition of the hepatitis C virus and agonism of nicotinic acetylcholine receptors (nAChRs).^{[2][3]} The rigid, non-planar structure of the scaffold is highly valued in drug design for its ability to improve upon the limitations of flat aromatic systems, often leading to enhanced target binding and improved metabolic stability.^{[1][4]}

Physicochemical and Spectroscopic Properties

A thorough understanding of the fundamental physicochemical properties of **1-azaspiro[4.4]nonane** is critical for its application in synthesis and drug development. These properties influence its solubility, reactivity, and pharmacokinetic profile.

Core Physicochemical Data

The following table summarizes the key predicted physicochemical properties of the parent **1-azaspiro[4.4]nonane** molecule.

Property	Value	Source
CAS Number	176-03-4	^[5]
Molecular Formula	C ₈ H ₁₅ N	^[1]
Molecular Weight	125.21 g/mol	^[1]
Boiling Point	182.5 ± 8.0 °C	^[5]
Density	0.95 ± 0.1 g/cm ³	^[5]
pKa	11.62 ± 0.20	^[5]

Spectroscopic Profile

Spectroscopic analysis is essential for the characterization and structural confirmation of **1-azaspiro[4.4]nonane** and its derivatives. While a comprehensive public database of spectra for the parent compound is not readily available, the expected spectroscopic signatures can be inferred from its structure and data from related compounds.

- ¹H NMR: The proton NMR spectrum is expected to show complex multiplets in the aliphatic region (typically 1.0-3.5 ppm) corresponding to the protons on the cyclopentane and pyrrolidine rings. The protons adjacent to the nitrogen atom would appear further downfield.
- ¹³C NMR: The carbon NMR spectrum would display distinct signals for the eight carbon atoms of the scaffold. The spirocyclic carbon would have a unique chemical shift, and the carbons bonded to the nitrogen would be deshielded.
- IR Spectroscopy: The infrared spectrum would be characterized by C-H stretching vibrations around 2850-2950 cm⁻¹ and N-H stretching (for the secondary amine) as a broad peak around 3300-3500 cm⁻¹. The absence of a strong carbonyl peak around 1700 cm⁻¹ would confirm the lack of oxidation on the rings.[\[6\]](#)
- Mass Spectrometry: The electron ionization mass spectrum would show a molecular ion peak (M⁺) corresponding to the molecular weight of the compound. Fragmentation patterns would likely involve the loss of alkyl fragments from the rings.

Synthesis Methodologies

The construction of the **1-azaspiro[4.4]nonane** skeleton is a key challenge in the synthesis of related natural products and drug candidates. Several synthetic strategies have been developed, which can be broadly categorized into two main approaches: the formation of a cyclopentane ring onto a pre-existing pyrrolidine derivative, or the formation of a pyrrolidine ring onto a pre-existing cyclopentane derivative.[\[7\]](#)

Domino Radical Bicyclization

A powerful method for the synthesis of **1-azaspiro[4.4]nonane** derivatives involves a domino radical bicyclization. This approach allows for the formation of the spirocyclic core in a single step under mild reaction conditions.[\[2\]](#)

Caption: Workflow for Domino Radical Bicyclization.

Experimental Protocol: Synthesis via Domino Radical Bicyclization[2][8]

- Precursor Preparation: Synthesize the appropriate O-benzyl oxime ether containing a brominated or iodinated aromatic ring (or a terminal alkynyl group) and an alkenyl moiety.
- Reaction Setup: In a round-bottom flask under an inert atmosphere (e.g., argon), dissolve the oxime ether precursor in a suitable solvent (e.g., toluene).
- Reagent Addition: Add the radical initiator, such as 2,2'-azobisisobutyronitrile (AIBN) or triethylborane (Et_3B), and the promoter, tributyltin hydride (Bu_3SnH), to the solution.
- Reaction Conditions:
 - If using AIBN, heat the reaction mixture to reflux.
 - If using Et_3B , the reaction can be carried out at room temperature.
- Monitoring: Monitor the progress of the reaction by thin-layer chromatography (TLC).
- Workup and Purification: Upon completion, concentrate the reaction mixture in vacuo. Purify the residue by column chromatography on silica gel to yield the **1-azaspiro[4.4]nonane** derivative as a mixture of diastereomers.

Causality: The choice of radical initiator influences the reaction conditions. AIBN requires thermal initiation, while Et_3B allows for milder, room-temperature reactions, which can improve diastereoselectivity.[2] The Bu_3SnH acts as a hydrogen atom donor to propagate the radical chain reaction.

Intramolecular 1,3-Dipolar Cycloaddition

Another elegant approach to the **1-azaspiro[4.4]nonane** core is through an intramolecular 1,3-dipolar cycloaddition reaction. This method is particularly useful for the synthesis of 1-azaspiro[4.4]nonan-1-oxyls, which are stable nitroxide radicals.[9]

Caption: Pathway for 1-Azaspiro[4.4]nonan-1-oxyl Synthesis.

Experimental Protocol: Synthesis of 1-Azaspiro[4.4]nonan-1-oxyls[9][10]

- **Nitrone Functionalization:** React a 5,5-dialkyl-1-pyrroline N-oxide with pent-4-enylmagnesium bromide to introduce the pent-4-enyl group to the nitrone carbon.
- **Cycloaddition:** The resulting intermediate undergoes a spontaneous intramolecular 1,3-dipolar cycloaddition to form a tricyclic isoxazolidine.
- **Ring Opening:** The isoxazolidine ring is then opened to yield the desired **1-azaspiro[4.4]nonane-1-oxyl**.
- **Purification:** The final product is purified by column chromatography.

Causality: The 1,3-dipolar cycloaddition is a concerted pericyclic reaction that efficiently constructs the spirocyclic framework with high stereocontrol. The subsequent ring-opening step is necessary to reveal the final pyrrolidine ring of the target molecule.

Reactivity and Chemical Transformations

The **1-azaspiro[4.4]nonane** scaffold possesses a secondary amine that serves as a key handle for further functionalization. The reactivity of the scaffold is also influenced by the substituents on the rings.

A study on a derivative, (5R(S),6R(S))-6-(hydroxymethyl)-2,2-dimethyl-1-azaspiro[4.4]nonan-1-oxyl, demonstrated that the hydroxyl group can be activated for nucleophilic substitution.[11]

Experimental Protocol: Reaction with Methanesulfonyl Chloride[11]

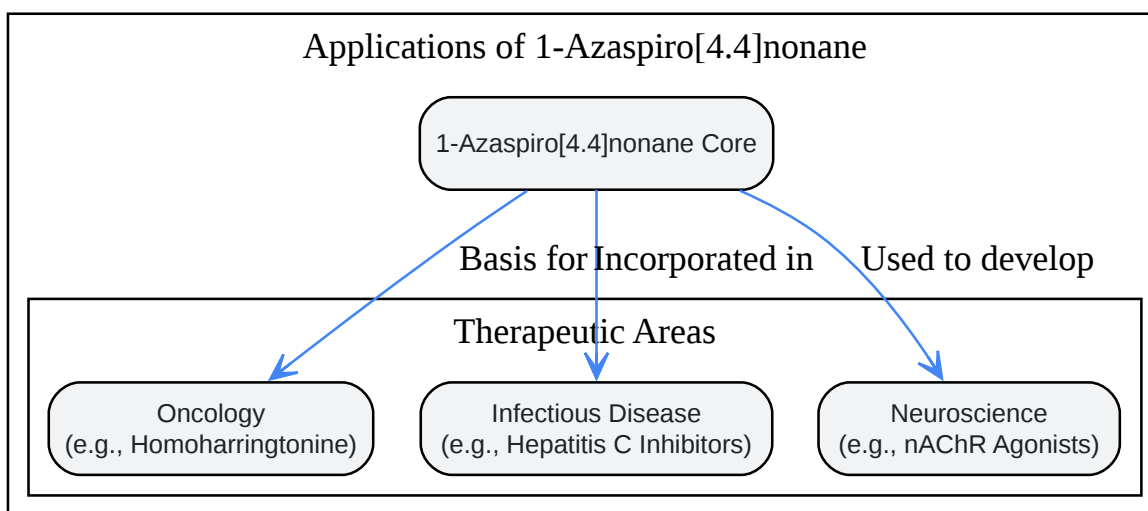
- **Reaction Setup:** Dissolve the hydroxymethyl-substituted **1-azaspiro[4.4]nonane** derivative in dry chloroform (CHCl_3) and cool to 0 °C in an ice bath.
- **Base Addition:** Add triethylamine (NEt_3) to the solution.
- **Mesylation:** Add methanesulfonyl chloride (MsCl) dropwise while maintaining the temperature at 0 °C.
- **Reaction:** Stir the mixture at room temperature for several hours.

- **Monitoring and Workup:** Monitor the reaction by TLC. After completion, wash the reaction mixture with a saturated solution of NaCl. Dry the organic layer with anhydrous Na₂SO₄ and concentrate in vacuo to obtain the mesylated product.

Causality: The triethylamine acts as a base to neutralize the HCl generated during the reaction. Methanesulfonyl chloride converts the hydroxyl group into a good leaving group (mesylate), facilitating subsequent nucleophilic substitution reactions.

Applications in Drug Discovery and Medicinal Chemistry

The unique three-dimensional structure of the **1-azaspiro[4.4]nonane** scaffold makes it an attractive building block in drug discovery. Its conformational rigidity can lead to improved binding to biological targets and enhanced metabolic stability.^[4]



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Caption: Therapeutic areas for **1-Azaspiro[4.4]nonane** derivatives.

- **Anticancer Agents:** As previously mentioned, the natural product homoharringtonine, which contains the **1-azaspiro[4.4]nonane** core, is used in the treatment of chronic myeloid leukemia.^[2]

- **Antiviral Activity:** Derivatives of this scaffold have been identified as inhibitors of the hepatitis C virus.[\[2\]](#)
- **Central Nervous System (CNS) Targets:** The **1-azaspiro[4.4]nonane** framework has been utilized to develop agonists for nicotinic acetylcholine receptors, which are implicated in various neurological disorders.[\[3\]](#)

The development of synthetic routes to enantiomerically pure **1-azaspiro[4.4]nonane** derivatives is crucial for their application in medicinal chemistry, as the stereochemistry of the spirocenter often plays a critical role in biological activity.[\[12\]](#)

Safety and Handling

While specific toxicity data for the parent **1-azaspiro[4.4]nonane** is not extensively documented in publicly available safety data sheets, general precautions for handling nitrogen-containing heterocyclic compounds should be followed. Safety data for derivatives provide some guidance.

For example, derivatives such as tert-butyl 9-oxo-**1-azaspiro[4.4]nonane**-1-carboxylate are classified as causing skin and serious eye irritation, and may cause respiratory irritation.[\[13\]](#)

General Handling Precautions:

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.
- **Ventilation:** Handle the compound in a well-ventilated area or a chemical fume hood to avoid inhalation of vapors or dust.[\[14\]](#)
- **Storage:** Store in a tightly closed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.[\[13\]](#)
- **Disposal:** Dispose of the compound and its container in accordance with local, regional, and national regulations.

Conclusion

The **1-azaspiro[4.4]nonane** scaffold represents a valuable and versatile platform in organic synthesis and medicinal chemistry. Its unique structural and physicochemical properties have established it as a key component in several clinically important drugs and a promising starting point for the development of new therapeutic agents. The synthetic methodologies outlined in this guide, particularly domino radical cyclizations and intramolecular cycloadditions, provide efficient pathways to this important molecular framework. As drug discovery continues to move towards more complex, three-dimensional molecules, the strategic application of the **1-azaspiro[4.4]nonane** core is poised to play an increasingly significant role in the design of next-generation therapeutics.

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- To cite this document: BenchChem. [1-Azaspiro[4.4]nonane fundamental properties]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1288362/docs#1-azaspiro-4-4-nonane-fundamental-properties>]

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